



An In-depth Technical Guide to 2,7-Dimethylphenazine

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Compound of Interest Compound Name: 2,7-Dimethylphenazine Get Quote Cat. No.: B15491785

IUPAC Name: 2,7-dimethylphenazine CAS Number: 3236-92-8

This technical guide provides a comprehensive overview of **2,7-Dimethylphenazine**, a heterocyclic aromatic compound. The information is curated for researchers, scientists, and professionals involved in drug development and related fields. This document details its chemical and physical properties, and discusses the broader context of the phenazine class of compounds in terms of synthesis and biological significance.

Physicochemical Properties

2,7-Dimethylphenazine is a solid organic compound with the molecular formula C₁₄H₁₂N₂.[1] Its properties are summarized in the table below. This data is primarily based on computational models, which are useful for predictive analysis in research and development.



Property	Value	Source
Molecular Formula	C14H12N2	PubChem[1]
Molecular Weight	208.26 g/mol	PubChem[1]
IUPAC Name	2,7-dimethylphenazine	PubChem[1]
CAS Number	3236-92-8	PubChem[1]
Canonical SMILES	CC1=CC2=C(C=C1)N=C3C=C (C=CC3=N2)C	PubChem[1]
InChI	InChI=1S/C14H12N2/c1-9-3-5- 11-13(7-9)15-12-6-4-10(2)8- 14(12)16-11/h3-8H,1-2H3	PubChem[1]
InChIKey	YLJWIUXNOHWCTK- UHFFFAOYSA-N	PubChem[1]
XLogP3-AA (Computed)	3.4	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	0	PubChem[1]
Exact Mass	208.100048391 Da	PubChem[1]
Monoisotopic Mass	208.100048391 Da	PubChem[1]
Topological Polar Surface Area	25.8 Ų	PubChem[1]
Heavy Atom Count	16	PubChem[1]

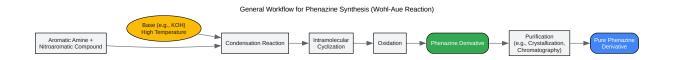
Synthesis of Phenazine Derivatives: A General Overview

The synthesis of phenazine derivatives is a well-established area of organic chemistry. One of the classical methods for preparing phenazines is the Wohl-Aue reaction.[2] This reaction



typically involves the condensation of an aromatic amine with a nitroaromatic compound in the presence of a base.

While a specific, detailed experimental protocol for the synthesis of **2,7-Dimethylphenazine** is not readily available in the reviewed literature, the general principles of the Wohl-Aue reaction can be applied. The logical workflow for such a synthesis is outlined below.



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A generalized workflow for the synthesis of phenazine derivatives.

Modern synthetic approaches to phenazine derivatives have expanded to include methods such as palladium-catalyzed cross-coupling reactions and iron-catalyzed intramolecular ring-closing C-H amination.[3][4] These methods can offer improved yields and regioselectivity for the synthesis of unsymmetrically substituted phenazines.[4]

Biological and Pharmacological Context of Phenazines

Phenazine natural products are a large class of nitrogen-containing heterocyclic compounds produced by various microorganisms.[5][6] These compounds and their synthetic analogs are of significant interest to the scientific community due to their broad spectrum of biological activities.[5][7][8]

The core phenazine structure is a versatile scaffold that has been shown to exhibit a range of pharmacological properties, including:

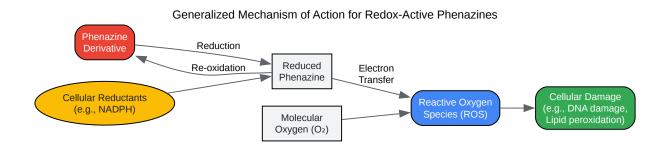
• Antimicrobial Activity: Many phenazine derivatives have demonstrated potent activity against a wide range of bacteria and fungi.[5][6] Phenazine-1-carboxylic acid, for example, has been developed into a commercial biopesticide.[6]



- Anticancer Activity: Certain phenazines have shown cytotoxic effects against various cancer cell lines.[5][6] The proposed mechanisms of action include the inhibition of topoisomerase I and II and the stabilization of DNA cleavage complexes.[5]
- Antiparasitic and Other Activities: The biological activities of phenazines also extend to antiparasitic, neuroprotective, and anti-inflammatory effects.[5]

The biological activity of a specific phenazine derivative is highly dependent on the nature and position of the substituents on the phenazine ring.[5][6] For instance, the introduction of halogenated or amino groups can significantly modulate the antimicrobial or anticancer potency.[5]

The general mechanism by which many phenazine compounds are thought to exert their biological effects is through their redox activity. They can participate in electron transfer reactions, leading to the generation of reactive oxygen species (ROS), which can induce cellular damage.



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A simplified diagram illustrating the redox cycling of phenazines.

While the broader class of phenazines has been extensively studied, specific experimental data on the biological activity of **2,7-Dimethylphenazine** is limited in the currently available literature. Further research, including in vitro screening and mechanistic studies, would be necessary to fully elucidate its potential as a pharmacologically active agent.

Applications in Materials Science



Beyond their biological activities, phenazine derivatives are also being explored for their applications in materials science, particularly in the field of organic electronics.[9][10] Their planar, aromatic structure and redox properties make them suitable candidates for use as organic semiconductors in devices such as organic light-emitting diodes (OLEDs) and organic field-effect transistors (OFETs). The specific electronic properties of phenazine-based materials can be tuned through chemical modification of the phenazine core.

Conclusion

2,7-Dimethylphenazine is a well-defined chemical entity with established physicochemical properties. While specific experimental data on its synthesis and biological activity are not extensively documented in readily accessible literature, the broader family of phenazine compounds provides a rich context for its potential applications. The diverse pharmacological activities and interesting electronic properties of the phenazine scaffold suggest that **2,7-Dimethylphenazine** and its derivatives could be valuable targets for future research in drug discovery and materials science. Further experimental investigation is warranted to fully characterize this compound and explore its potential uses.

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References

- 1. 2,7-Dimethylphenazine | C14H12N2 | CID 12482157 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Advances in Phenazines over the Past Decade: Review of Their Pharmacological Activities, Mechanisms of Action, Biosynthetic Pathways and Synthetic Strategies - PMC [pmc.ncbi.nlm.nih.gov]







- 6. Recent Advances in Phenazine Natural Products: Chemical Structures and Biological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,7-Dimethylphenazine].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15491785#iupac-name-and-cas-number-for-2-7-dimethylphenazine]

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